

Historical uses of 4-Nitrobiphenyl in industry

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Compound of Interest

Compound Name: 4-Nitrobiphenyl

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An In-depth Technical Guide to the Historical Industrial Applications of **4-Nitrobiphenyl**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the historical industrial uses of **4-Nitrobiphenyl** (4-NBP), a synthetic organic compound that is no longer in commercial production or use in the United States due to its carcinogenicity.[1][2] This document details its former applications, summarizes its physicochemical and toxicological properties, outlines relevant experimental protocols for its synthesis and detection, and illustrates key pathways and processes through detailed diagrams.

Introduction to 4-Nitrobiphenyl

4-Nitrobiphenyl (CAS No. 92-93-3) is a white to yellow crystalline solid with a sweetish odor.[3][4] Structurally, it is a biphenyl molecule substituted with a single nitro group at the 4-position. For decades, it served as a valuable chemical intermediate and additive in various industrial sectors. However, compelling evidence of its metabolic conversion to the known human bladder carcinogen 4-aminobiphenyl led to its stringent regulation and eventual discontinuation in many parts of the world.[4][5] Today, its use is restricted to research purposes.[2]

Historical Industrial Applications

The industrial utility of **4-Nitrobiphenyl** was diverse, stemming from its chemical properties as a stable aromatic nitro-compound. Its primary historical uses are summarized below.

Intermediate for Dyes and Pigments

The most significant historical use of **4-Nitrobiphenyl** was as a chemical intermediate in the synthesis of other compounds, most notably 4-aminobiphenyl.[2][4] 4-aminobiphenyl was a key precursor in the manufacturing of various azo dyes used for textiles and plastics.[6] The production process involved the chemical reduction of the nitro group on 4-NBP to an amine group, forming 4-aminobiphenyl.

Plasticizer

4-Nitrobiphenyl was employed as a plasticizer, an additive used to increase the plasticity or fluidity of a material. It was used in the plastics industry for polymers such as polyvinyl chloride (PVC), polyethylene, and polystyrene.[6] It also found use as a plasticizer for cellulose acetate and nitrate.[7]

Fungicide and Wood Preservative

To protect organic materials from biological degradation, 4-NBP was utilized as a fungicide and wood preservative.[2][4] It was applied to timber to protect against decay, mold, and mildew.[6] In the textile industry, it was used as a fungicide to prevent microbial damage to fabrics.[4]

Other Niche Applications

Minor uses of **4-Nitrobiphenyl** included its role as an antioxidant and stabilizer in the production of plastic films to afford protection against UV radiation.[6] There are also mentions of its use as an intermediate in the manufacturing of certain antibiotics and anti-inflammatory drugs.[6]

Quantitative Data

While historical production volumes are not well-documented, key physicochemical and toxicological data have been compiled from various sources.

Physicochemical Properties of 4-Nitrobiphenyl

The following table summarizes the key physical and chemical properties of **4-Nitrobiphenyl**.

Property	Value	Reference(s)
CAS Number	92-93-3	[3]
Molecular Formula	C ₁₂ H ₉ NO ₂	[7]
Molecular Weight	199.21 g/mol	[2]
Appearance	White to yellow, needle-like crystalline solid	[3]
Odor	Sweetish	[3]
Melting Point	114 °C (237 °F)	[2][8]
Boiling Point	340 °C (644 °F)	[2][8]
Flash Point	143 °C (290 °F)	[9]
Water Solubility	Insoluble	[2][3]
Synonyms	p-Nitrobiphenyl, 4-Nitrodiphenyl, p-Phenylnitrobenzene	[3][7]

Toxicological Data

4-Nitrobiphenyl is classified as a potential human carcinogen.[1] Its toxicity is primarily linked to its metabolism to 4-aminobiphenyl.

Parameter	Value	Species	Reference(s)
Oral LD50	2230 mg/kg	Rat	[2]
Target Organs	Bladder, Blood, Liver, Kidneys, Nervous System	Human	[1][2][3]
Carcinogenicity	IARC Group 3 (Not classifiable)	-	[5]
Metabolized to 4-aminobiphenyl (IARC Group 1, Human Carcinogen)	-	[5][10]	
Regulation	OSHA 29 CFR 1910.1003 ("13 Carcinogens")	-	[11][12][13]

Experimental Protocols

Synthesis: Nitration of Biphenyl

The primary method for the industrial production of **4-Nitrobiphenyl** was the electrophilic nitration of biphenyl.[8]

Principle: Biphenyl is treated with a nitrating agent, typically a mixture of nitric acid and sulfuric acid ("mixed acid"). The sulfuric acid acts as a catalyst, protonating the nitric acid to generate the highly electrophilic nitronium ion (NO_2^+). The nitronium ion then attacks one of the phenyl rings of biphenyl in an electrophilic aromatic substitution reaction.

Typical Reagents:

- Biphenyl
- Nitric Acid (HNO_3)
- Sulfuric Acid (H_2SO_4)

General Procedure:

- Biphenyl is dissolved in a suitable solvent or is used neat if the reaction is performed at a temperature above its melting point.
- Concentrated sulfuric acid is added, and the mixture is cooled.
- Concentrated nitric acid is added dropwise to the cooled mixture while maintaining a controlled temperature to prevent over-nitration and side reactions. The phenyl group is an ortho-, para- director, leading to a mixture of 2-nitrobiphenyl and **4-nitrobiphenyl**.[\[14\]](#)[\[15\]](#)
- After the addition is complete, the reaction mixture is stirred for a period to ensure complete reaction.
- The mixture is then poured into ice water, causing the nitrated biphenyl isomers to precipitate.
- The solid product is collected by filtration, washed to remove residual acid, and then purified, typically by recrystallization, to isolate the desired **4-Nitrobiphenyl** isomer.

Air Sampling and Analysis: OSHA Method PV2082

The Occupational Safety and Health Administration (OSHA) developed this method for the determination of airborne **4-Nitrobiphenyl**.[\[1\]](#)

Methodology:

- Sampling: A known volume of air is drawn through an OSHA Versatile Sampler (OVS-2) tube. This tube contains a glass fiber filter to collect particulates followed by two sections of XAD-2 adsorbent resin to trap vapors. A sampling rate of 1.0 L/min for a total volume of 240 L is recommended.[\[1\]](#)[\[11\]](#)
- Sample Preparation: The glass fiber filter and the two XAD-2 sections are transferred to separate vials. They are desorbed with ethyl acetate.[\[1\]](#)
- Analysis: The desorbed samples are analyzed by High-Performance Liquid Chromatography (HPLC) equipped with an ultraviolet (UV) detector.[\[1\]](#)[\[11\]](#)

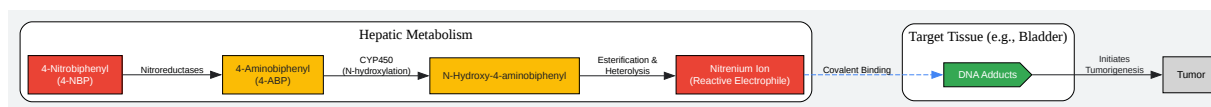
- Quantitation: A calibration curve is prepared from standard solutions of **4-Nitrobiphenyl**. The concentration in the air sample is determined by comparing the detector response of the sample to the calibration curve.[1]

The reliable quantitation limit for this method is 0.15 µg/m³. [1]

Visualizations

Metabolic Activation Pathway of 4-Nitrobiphenyl

The carcinogenicity of 4-NBP is attributed to its metabolic activation in the liver. The nitro group is reduced to form 4-aminobiphenyl (4-ABP), which then undergoes further transformations to become a DNA-reactive species.[6][10]

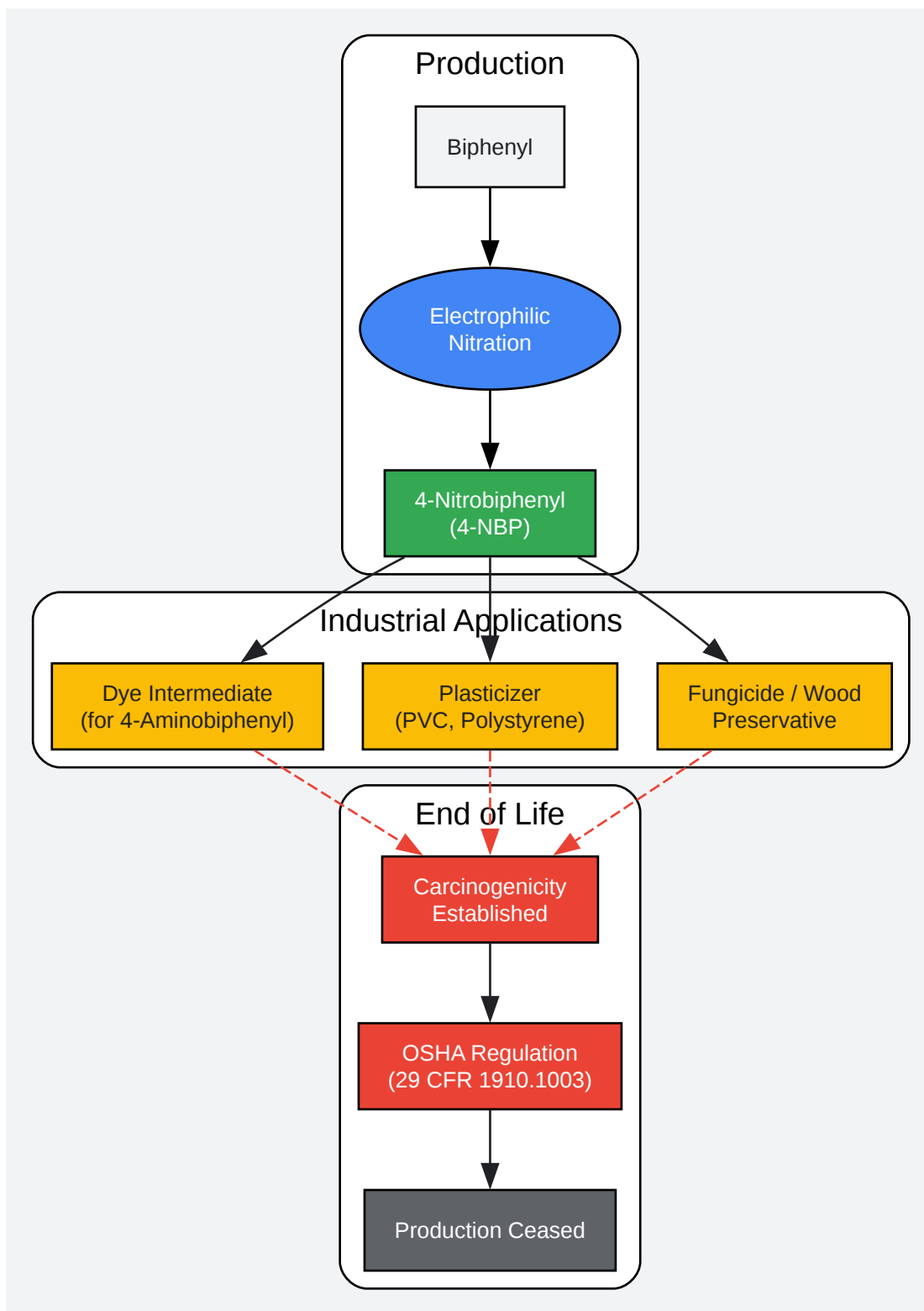


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Metabolic activation of **4-Nitrobiphenyl** to a DNA-reactive agent.

Historical Industrial Lifecycle of 4-Nitrobiphenyl

This diagram illustrates the journey of 4-NBP from its synthesis to its various industrial applications and eventual regulatory-driven obsolescence.

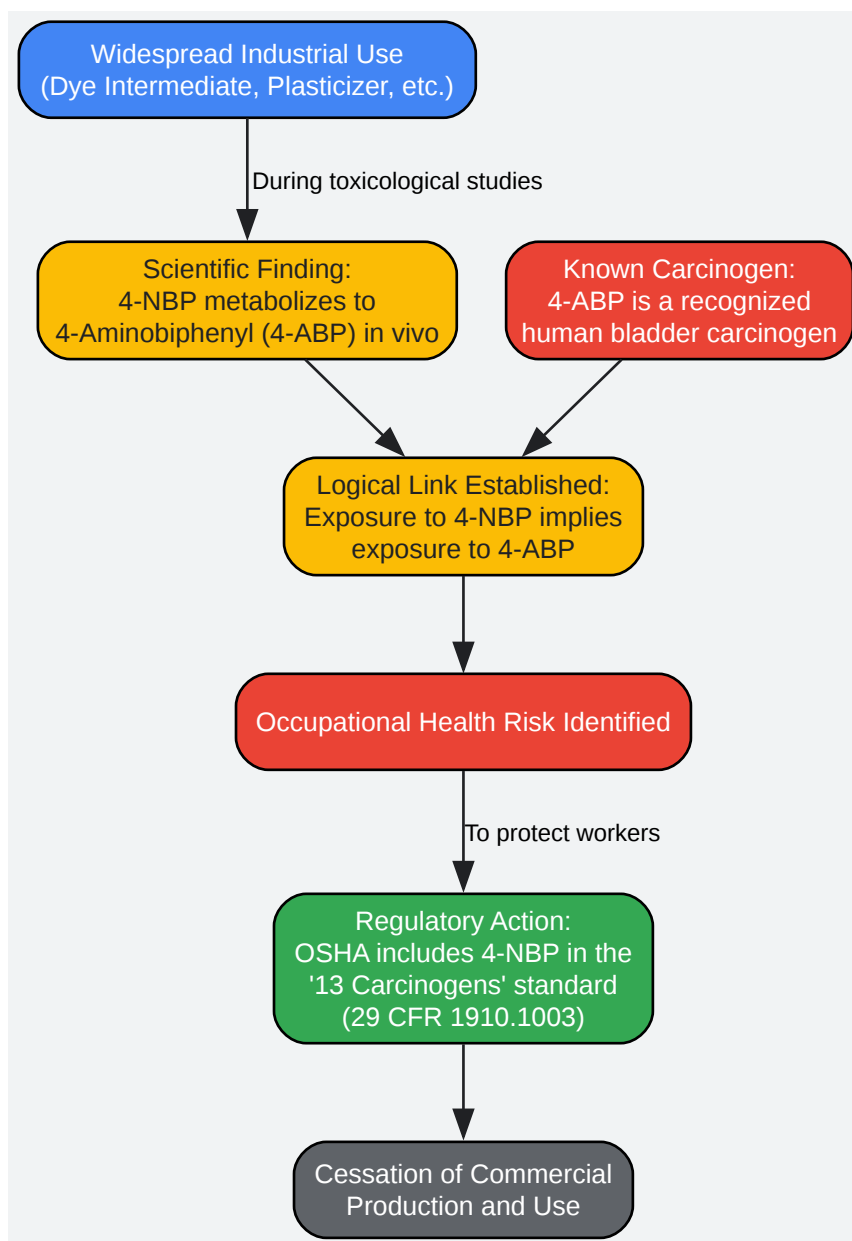


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Flowchart of the production, use, and discontinuation of 4-NBP.

Logical Flow of Regulation

This diagram outlines the logical progression from scientific discovery to the regulatory actions that curtailed the use of **4-Nitrobiphenyl**.



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Key steps leading to the regulation of **4-Nitrobiphenyl**.

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